

Application Note: L-Isoleucinamide Hydrochloride in Collagen Production Research

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Compound of Interest

Compound Name: *L-Isoleucinamide hydrochloride*

CAS No.: 10466-56-5

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Introduction: The Role of Amino Acids in Extracellular Matrix Dynamics

The extracellular matrix (ECM) is a complex and dynamic network of proteins and proteoglycans that provides structural support to tissues and regulates cellular processes such as proliferation, differentiation, and migration. Collagen is the most abundant protein in the ECM, providing tensile strength and integrity to tissues like skin, bone, and cartilage[1]. The synthesis of collagen is a highly regulated process involving the transcription of collagen genes (e.g., COL1A1, COL3A1), translation into procollagen chains, and extensive post-translational modifications requiring specific amino acid residues and enzymatic cofactors[2].

Recent research has highlighted the role of specific amino acids and their derivatives not just as building blocks, but as signaling molecules that can influence cellular metabolism and protein synthesis[3][4][5]. **L-Isoleucinamide hydrochloride**, a derivative of the essential amino acid L-isoleucine, is an intriguing compound for investigation in this context. Studies have shown that essential amino acids, including isoleucine and leucine, can independently regulate protein synthesis through pathways such as the mammalian target of rapamycin (mTOR) signaling cascade[6][7][8]. This pathway is a central regulator of cell growth and metabolism,

and its activation is known to promote the translation of mRNAs encoding proteins involved in ECM production[9].

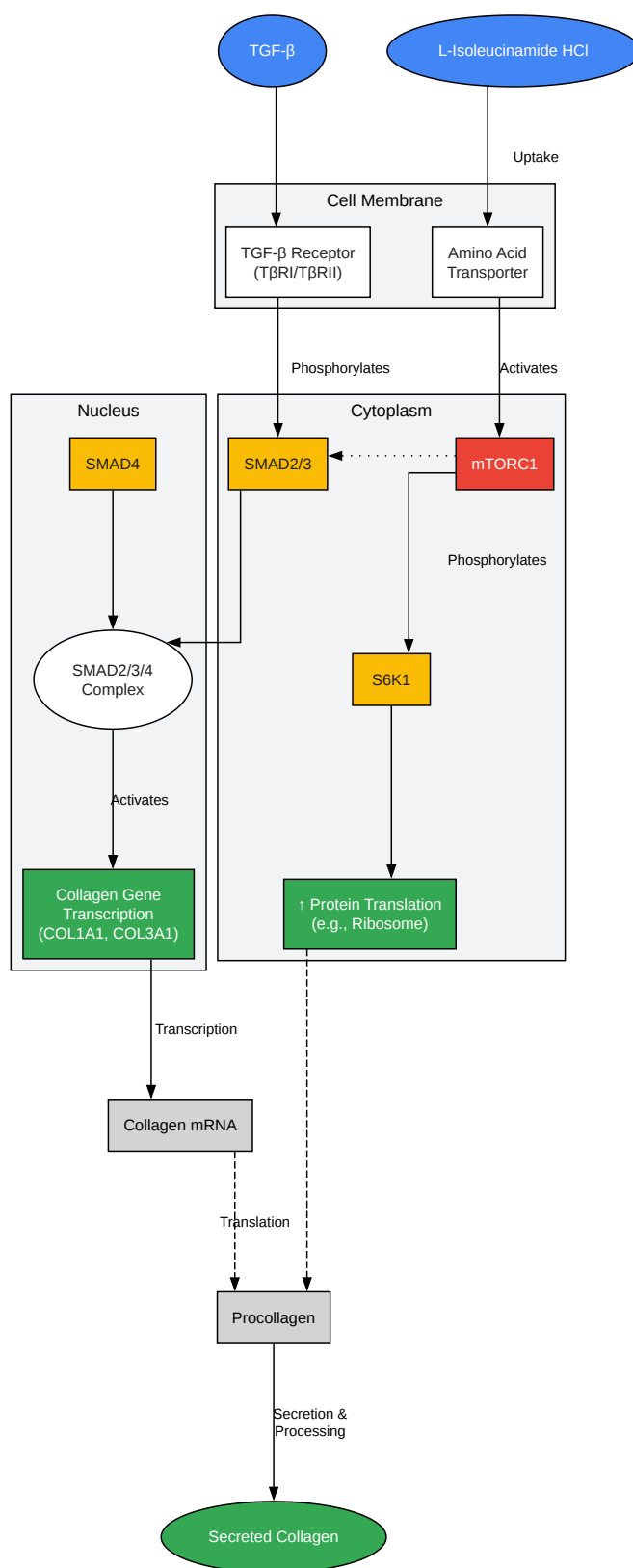
This guide provides a comprehensive framework for researchers, scientists, and drug development professionals to investigate the effects of **L-Isoleucinamide hydrochloride** on collagen production in vitro. It details the hypothesized mechanism of action, experimental design considerations, and validated, step-by-step protocols for quantifying changes in collagen synthesis at the gene and protein levels.

Hypothesized Mechanism of Action

L-Isoleucinamide hydrochloride may enhance collagen production through a multi-faceted mechanism involving both direct substrate provision and the activation of key signaling pathways.

- **mTOR Pathway Activation:** As a derivative of isoleucine, **L-Isoleucinamide hydrochloride** could be sensed by the cell's nutrient-sensing machinery, leading to the activation of mTORC1[6][9]. Activated mTORC1 phosphorylates downstream targets like S6 kinase 1 (S6K1) and 4E-binding protein 1 (4E-BP1), which unleashes the translation of specific mRNAs, including those for collagen[8][10].
- **TGF- β Signaling Crosstalk:** The Transforming Growth Factor-beta (TGF- β) pathway is a potent inducer of fibrosis and collagen synthesis[11][12][13]. There is potential crosstalk between the mTOR and TGF- β pathways[5][11]. **L-Isoleucinamide hydrochloride** might sensitize cells to endogenous TGF- β signaling or amplify the downstream effects of TGF- β on collagen gene transcription by ensuring the metabolic capacity for increased protein synthesis.

The following diagram illustrates this hypothesized signaling network.



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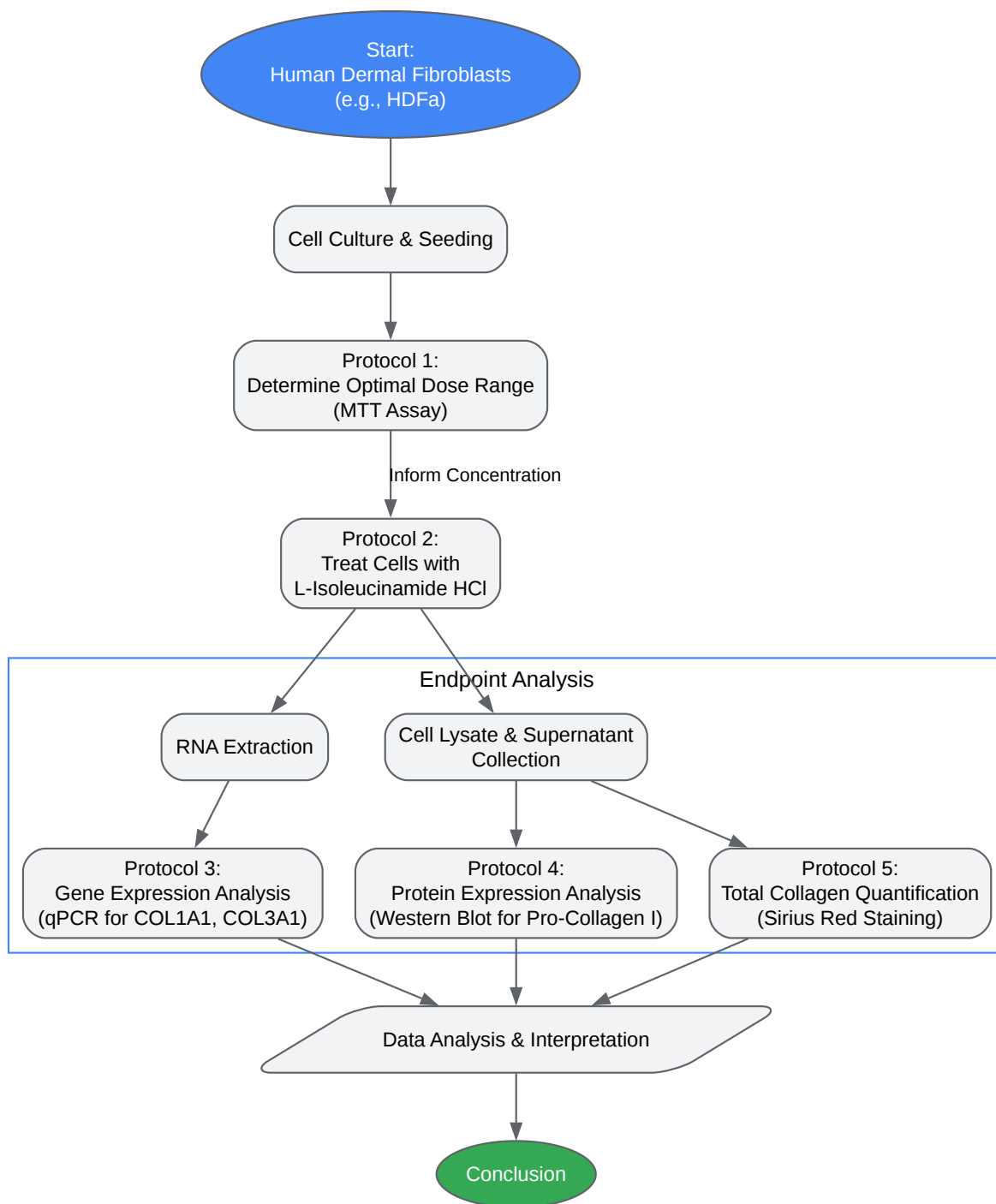
Caption: Hypothesized signaling pathways for L-Isoleucinamide HCl in collagen synthesis.

Experimental Design and Workflow

A robust investigation requires a systematic approach, starting with cytotoxicity assessment to determine a safe and effective concentration range, followed by quantification of collagen at both the mRNA and protein levels.

Overall Experimental Workflow

The diagram below outlines the logical flow of experiments, from initial cell culture to final data analysis.



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Caption: Comprehensive workflow for investigating L-Isoleucinamide HCl effects.

Essential Controls

To ensure data integrity, every experiment must include the following controls:

- **Vehicle Control:** Cells treated with the same solvent (e.g., sterile PBS or cell culture medium) used to dissolve the **L-Isoleucinamide hydrochloride**. This accounts for any effects of the solvent itself.
- **Positive Control:** Cells treated with a known inducer of collagen synthesis, such as Transforming Growth Factor-beta 1 (TGF- β 1, typically 5-10 ng/mL). This validates that the cell model is responsive and the assay systems are working correctly.
- **Untreated Control:** Cells cultured in medium alone, representing the baseline state.

Core Experimental Protocols

Protocol 1: Determining Optimal Concentration via MTT Cytotoxicity Assay

Rationale: Before assessing efficacy, it is crucial to identify the concentration range of **L-Isoleucinamide hydrochloride** that does not negatively impact cell viability. The MTT assay measures the metabolic activity of cells, which is proportional to the number of viable cells[14][15].

Materials:

- **L-Isoleucinamide hydrochloride**
- Human Dermal Fibroblasts (HDFa)
- Complete culture medium (e.g., DMEM with 10% FBS, 1% Penicillin-Streptomycin)
- 96-well tissue culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution: 5 mg/mL in sterile PBS.
- Solubilization solution: DMSO[16] or 10% SDS in 0.01 M HCl.

- Microplate reader (absorbance at 570-590 nm).

Procedure:

- Cell Seeding: Seed HDFa cells in a 96-well plate at a density of 5,000-10,000 cells per well in 100 μ L of complete medium. Incubate for 24 hours at 37°C, 5% CO₂ to allow for cell attachment.
- Compound Preparation: Prepare a 2X stock solution series of **L-Isoleucinamide hydrochloride** in culture medium. A suggested range is 0 μ M to 10 mM.
- Treatment: Carefully remove the medium from the wells and add 100 μ L of the various concentrations of **L-Isoleucinamide hydrochloride** (and controls). Incubate for 48-72 hours.
- MTT Addition: Add 10 μ L of 5 mg/mL MTT solution to each well (final concentration 0.5 mg/mL) and incubate for 4 hours at 37°C^[14]^[17]. Viable cells will reduce the yellow MTT to purple formazan crystals^[15].
- Solubilization: Carefully aspirate the medium containing MTT. Add 100 μ L of solubilization solution (e.g., DMSO) to each well to dissolve the formazan crystals^[16].
- Measurement: Shake the plate gently for 15 minutes on an orbital shaker to ensure complete dissolution. Measure the absorbance at 570 nm using a microplate reader^[17].
- Analysis: Calculate cell viability as a percentage relative to the vehicle-treated control cells. Select the highest concentrations that show >90% cell viability for subsequent collagen production experiments.

Treatment Group	Description	Purpose
Untreated	Cells in medium only	Baseline metabolic activity
Vehicle	Cells in medium + solvent	Control for solvent effects
Test Compound	Serial dilutions of L-Isoleucinamide HCl	Determine dose-response toxicity
Positive Toxin	e.g., 10% DMSO	Confirm assay sensitivity
Media Blank	Medium only, no cells	Background absorbance

Protocol 2: Cell Culture and Treatment for Collagen Analysis

Rationale: This protocol establishes the core cell culture conditions for treating fibroblasts to assess changes in collagen gene and protein expression. The addition of ascorbic acid is critical as it is an essential cofactor for prolyl and lysyl hydroxylases, enzymes required for collagen triple helix stability and secretion.

Materials:

- Human Dermal Fibroblasts (HDFa)
- 6-well or 12-well tissue culture plates
- Complete culture medium
- **L-Isoleucinamide hydrochloride** (at non-toxic concentrations determined in Protocol 1)
- TGF- β 1 (Positive Control)
- L-Ascorbic acid 2-phosphate (or Ascorbic Acid)

Procedure:

- Cell Seeding: Seed HDFa cells in 6-well plates at a density that will result in 80-90% confluency at the time of harvest (e.g., 100,000 cells/well). Incubate for 24 hours.

- Serum Starvation (Optional): To synchronize cells and reduce background from serum, replace the medium with serum-free medium for 12-24 hours before treatment.
- Treatment: Replace the medium with fresh, low-serum (e.g., 1-2% FBS) or serum-free medium containing the treatments:
 - Vehicle Control
 - **L-Isoleucinamide hydrochloride** (e.g., 3-4 concentrations in the optimal range)
 - Positive Control (e.g., 10 ng/mL TGF- β 1)
- Cofactor Supplementation: Supplement all wells with ascorbic acid to a final concentration of 50 μ g/mL to support proper collagen synthesis.
- Incubation: Incubate the cells for the desired time points. For gene expression (qPCR), 24-48 hours is typically sufficient. For protein analysis (Western Blot, Sirius Red), 48-72 hours allows for protein accumulation.
- Harvesting:
 - For qPCR: Wash cells with PBS, then lyse directly in the well using a suitable lysis buffer (e.g., Buffer RLT from Qiagen).
 - For Western Blot/Sirius Red: Collect the cell culture supernatant (for secreted collagen) and wash the cell layer with PBS before lysing with RIPA buffer (for cell-associated collagen).

Protocol 3: Gene Expression Analysis by Quantitative PCR (qPCR)

Rationale: qPCR is a sensitive method to quantify changes in the mRNA levels of specific collagen genes, providing insight into whether **L-Isoleucinamide hydrochloride** affects collagen synthesis at the transcriptional level[18]. COL1A1 (Collagen Type I Alpha 1) and COL3A1 (Collagen Type III Alpha 1) are primary targets in dermal fibroblasts.

Materials:

- RNA purification kit (e.g., RNeasy Mini Kit, Qiagen)
- cDNA synthesis kit (e.g., iScript cDNA Synthesis Kit, Bio-Rad)
- qPCR master mix (e.g., SYBR Green or TaqMan)
- Validated qPCR primers for COL1A1, COL3A1, and a housekeeping gene (e.g., GAPDH or ACTB)[19][20].
- Real-time PCR system

Procedure:

- RNA Isolation: Isolate total RNA from the cell lysates collected in Protocol 2, following the manufacturer's instructions. Quantify RNA and assess purity (A260/A280 ratio).
- cDNA Synthesis: Reverse transcribe 500 ng to 1 µg of total RNA into cDNA.
- qPCR Reaction: Set up the qPCR reactions in triplicate for each sample and each gene (target and housekeeping). A typical reaction includes cDNA, forward and reverse primers, and qPCR master mix.
- Thermal Cycling: Run the reaction on a real-time PCR instrument using a standard cycling protocol (e.g., initial denaturation, followed by 40 cycles of denaturation and annealing/extension).
- Data Analysis: Determine the cycle threshold (Ct) for each reaction. Calculate the relative gene expression using the $\Delta\Delta C_t$ method, normalizing the expression of target genes to the housekeeping gene and then to the vehicle control.

Protocol 4: Protein Analysis by Western Blotting

Rationale: Western blotting allows for the specific detection and semi-quantification of pro-collagen type I protein, confirming that transcriptional changes observed by qPCR translate to increased protein synthesis[18][21]. Analysis is typically performed on the cell culture supernatant, as most pro-collagen is secreted.

Materials:

- Protein precipitation kit (optional, for concentrating supernatant)
- BCA protein assay kit
- SDS-PAGE gels (e.g., 4-12% Tris-Glycine)
- PVDF membrane
- Primary antibody: Rabbit or Mouse anti-Pro-Collagen Type I[22][23].
- HRP-conjugated secondary antibody[24].
- Chemiluminescent substrate (ECL)
- Imaging system

Procedure:

- Sample Preparation: Collect supernatant from Protocol 2. Concentrate proteins if necessary. For cell lysates, determine protein concentration using a BCA assay.
- SDS-PAGE: Load equal amounts of protein (e.g., 20 µg) onto an SDS-PAGE gel. Important: For pro-collagen, prepare samples under non-reducing, non-heat-denatured conditions to preserve antibody epitopes[21][22].
- Transfer: Transfer the separated proteins from the gel to a PVDF membrane.
- Blocking: Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- Antibody Incubation: Incubate the membrane with the primary anti-Pro-Collagen I antibody (e.g., 1:1000 dilution) overnight at 4°C[22].
- Washing & Secondary Antibody: Wash the membrane with TBST. Incubate with the appropriate HRP-conjugated secondary antibody (e.g., 1:10,000) for 1 hour at room temperature[24].

- Detection: Wash the membrane again, apply the ECL substrate, and visualize the protein bands using a chemiluminescence imaging system.
- Analysis: Quantify band intensity using densitometry software. Normalize to a loading control (e.g., Ponceau S stain for supernatant) or total protein for cell lysates.

Protocol 5: Quantification of Total Collagen by Sirius Red Staining

Rationale: The Sirius Red assay is a colorimetric method for quantifying the total amount of fibrillar collagen in a sample[25][26]. The elongated dye molecules specifically bind to the helical structure of collagen under acidic conditions, providing a robust measure of total collagen deposition[27][28].

Materials:

- Picro-Sirius Red Solution: 0.1% (w/v) Sirius Red (Direct Red 80) in a saturated aqueous solution of picric acid[27].
- 0.1 M NaOH solution for elution.
- Acidified water (0.5% acetic acid) for washing[27][29].
- 96-well plate and microplate reader (absorbance at 540-550 nm).
- Collagen Type I standard (for generating a standard curve).

Procedure:

- Sample Preparation: Use the cell culture supernatant and/or cell lysates from Protocol 2.
- Standard Curve: Prepare a standard curve using known concentrations of Collagen Type I (e.g., 0-100 µg/mL).
- Staining (for cell layer):
 - Fix the cell layer with cold methanol for 10 minutes. Allow to air dry.

- Add 200 μ L of Picro-Sirius Red solution to each well and incubate for 1 hour at room temperature[27][30].
- Aspirate the solution and wash thoroughly with acidified water to remove unbound dye[27][29].
- Elution: Add 200 μ L of 0.1 M NaOH to each well and shake for 30 minutes to elute the bound dye.
- Measurement: Transfer the eluate to a new 96-well plate and measure the absorbance at 540 nm.
- Analysis: Calculate the collagen concentration in each sample by comparing its absorbance to the standard curve. Normalize the results to cell number or total protein content.

Data Interpretation and Troubleshooting

- Expected Results: A positive result would be a dose-dependent increase in collagen gene expression (COL1A1, COL3A1), pro-collagen I protein levels, and total collagen content in cells treated with **L-Isoleucinamide hydrochloride**, without significant cytotoxicity. The magnitude of the effect can be compared to the positive control (TGF- β 1).
- No Effect Observed:
 - Verify the activity of the positive control. If TGF- β 1 also shows no effect, there may be an issue with the cell line, reagents, or assay procedure.
 - Consider the treatment duration. Collagen synthesis and deposition is a slow process; longer incubation times (e.g., 96 hours) may be required.
 - Ensure ascorbic acid was added, as its absence will severely inhibit collagen production.
- High Variability: Inconsistent cell seeding density is a common cause of variability. Ensure a single-cell suspension and careful pipetting. Run all experimental groups in triplicate or quadruplicate.

Conclusion

This application guide provides a robust, validated framework for investigating the potential of **L-Isoleucinamide hydrochloride** as a modulator of collagen synthesis. By systematically evaluating cytotoxicity, gene expression, and protein production, researchers can generate high-quality, reproducible data. The findings from these protocols can provide valuable insights into the role of amino acid derivatives in ECM regulation and may inform the development of novel therapeutics for tissue regeneration, dermatology, and fibrotic diseases.

References

- Roche Applied Science. (n.d.). MTT Assay Protocol for Cell Viability and Proliferation.
- Abcam. (n.d.). MTT assay protocol.
- Kiernan, J. A. (n.d.). Sirius Red for Collagen Staining Protocol. The University of Western Ontario.
- Abcam. (n.d.). Picrosirius red staining protocol: A key method for collagen detection.
- National Center for Biotechnology Information. (2013). Cell Viability Assays - Assay Guidance Manual.
- Jabir, M. S., et al. (2023). MTT (Assay protocol). Protocols.io.
- StainsFile. (n.d.). Puchtler's Picro-Sirius red for Collagen.
- BroadPharm. (2022). Protocol for Cell Viability Assays.
- Diagnostic BioSystems. (n.d.). Picro-Sirius Red Stain Kit (For Collagen).
- Cancer Diagnostics, Inc. (2016). Picro-Sirius Red Stain Kit (For Collagen).
- Singh, N. (2022). Protocol for in vitro collagen quantification. ResearchGate.
- Rishikof, D. C., et al. (2005). Methods for Measuring Type I Collagen Synthesis In Vitro. Springer Nature Experiments.
- van der Slot-Verhoeven, A. J., et al. (2014). Development of a Collagen Assay and testing pro- and antifibrotic compounds on fibroblasts in vitro. Hogeschool van Arnhem en Nijmegen.
- Tedesco, S., et al. (2022). A designer mixture of six amino acids promotes the extracellular matrix gene expression in cultured human fibroblasts. *Bioscience, Biotechnology, and Biochemistry*, 86(9), 1255–1261.
- BenchChem. (n.d.). In Vitro Collagen Quantification Using Acid Red Dyes: Application Notes and Protocols.
- Lin, Y. H., et al. (n.d.). Amino Acid Derivatives: Applications and Significance in Biochemistry and Medicine.
- Szabó, C., et al. (2023). Optimization of Sirius Red-Based Microplate Assay to Investigate Collagen Production In Vitro. *International Journal of Molecular Sciences*, 25(1), 13.
- Tedesco, S., et al. (2022). A designer mixture of six amino acids promotes the extracellular matrix gene expression in cultured human fibroblasts. *Bioscience, Biotechnology, and Biochemistry*, 86(9), 1255–1261.

- Takara Bio. (n.d.). Application: Western Blotting with Anti-Human Procollagen Type I C-peptide (PIP).
- Tedesco, S., et al. (2022). A designer mixture of six amino acids promotes the extracellular matrix gene expression in cultured human fibroblasts. ResearchGate.
- Bar-Hecht, M., et al. (2019). The answer depends on the question: Optimal conditions for western blot characterization of muscle collagen type 1 depends on desired isoform. BioTechniques, 67(2), 68-74.
- Payne, A. G., et al. (2021). Regulation of Extracellular Matrix Production in Activated Fibroblasts: Roles of Amino Acid Metabolism in Collagen Synthesis. Frontiers in Oncology, 11, 730941.
- Muñoz-Gómez, J. A., et al. (2020). Development of a COL3A1-Specific Real-Time PCR Assay for Clinical Applications. Diagnostics, 10(9), 659.
- Rockland Immunochemicals. (n.d.). Tips for Collagen Antibodies.
- Protocol Online. (2008). Collagen I and V western blot - Blue Native PAGE.
- Del Vescovo, T., et al. (2018). Quantitative qRT-PCR analysis of collagen I (COL1A1 and COL1A2), collagen III (COL3A1) and collagen V (COL5A1 and COL5A2) genes expression. ResearchGate.
- Al-Qahtani, K., et al. (2024). Simultaneous Detection of Collagen I Alpha II and Cytokeratin 19 mRNA by Multiplex qPCR in Liquid Biopsy in Diagnosis of Patients with Resectable Solid Tumors. International Journal of Molecular Sciences, 25(17), 9479.
- Santa Cruz Biotechnology, Inc. (n.d.). Pro-COL1A1 (M-60): sc-30136.
- OriGene Technologies, Inc. (n.d.). Collagen III (COL3A1) Human qPCR Primer Pair (NM_000090).
- QIAGEN. (n.d.). RT² qPCR Primer Assay for Human COL1A1.
- Ciszewski, W. M., et al. (2020). Discovery of a Lead Compound for Specific Inhibition of Type I Collagen Production in Fibrosis. Journal of Medicinal Chemistry, 63(13), 7219–7233.
- Appuhamy, J. A., et al. (2012). Isoleucine and leucine independently regulate mTOR signaling and protein synthesis in MAC-T cells and bovine mammary tissue slices. The Journal of Nutrition, 142(3), 484–491.
- Meng, X. M., et al. (2020). Research progress on drugs targeting the TGF- β signaling pathway in fibrotic diseases. Acta Pharmaceutica Sinica B, 10(6), 964–979.
- Bodine, S. C., et al. (2013). The mTOR pathway in the control of protein synthesis and muscle mass during immobilization in mice. Disease Models & Mechanisms, 6(4), 1042–1052.
- Mandal, A. (2019). Collagen Synthesis. News-Medical.Net.
- Atherton, P. J., et al. (2010). Leucine-Enriched Nutrients and the Regulation of mTOR Signalling and Human Skeletal Muscle Protein Synthesis. Current Opinion in Clinical Nutrition and Metabolic Care, 13(3), 254–260.

- Batlle, E., & Massagué, J. (2019). Recent advances in therapeutic use of transforming growth factor-beta inhibitors in cancer and fibrosis. *Cold Spring Harbor Perspectives in Biology*, 11(1), a021873.
- Ma, X. M., & Blenis, J. (2009). The mTOR pathway in the control of protein synthesis. *Nature Reviews Molecular Cell Biology*, 10(5), 307–318.
- Laplante, M., & Sabatini, D. M. (2012). mTOR Signaling in Growth, Metabolism, and Disease. *Cell*, 149(2), 274–293.
- Inman, G. J., et al. (2002). Inhibition of Transforming Growth Factor (TGF)-beta 1-Induced Extracellular Matrix with a Novel Inhibitor of the TGF-beta Type I Receptor Kinase Activity: SB-431542. *Molecular Pharmacology*, 62(1), 65-74.
- Wu, M., et al. (2017). Involvement of TGF- β and Autophagy Pathways in Pathogenesis of Diabetes: A Comprehensive Review on Biological and Pharmacological Insights. *Journal of Diabetes Research*, 2017, 1435352.
- Dhawan, S., et al. (2015). Inhibition of TGF- β Signaling Promotes Human Pancreatic β -Cell Replication. *Diabetes*, 64(4), 1285–1297.
- Park, H. J., et al. (2005). Collagen Synthesis Is Suppressed in Dermal Fibroblasts by the Human Antimicrobial Peptide LL-37. *Journal of Investigative Dermatology*, 124(4), 715–722.

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Sources

- [1. Amino Acid Derivatives: Applications and Significance in Biochemistry and Medicine - Amerigo Scientific \[amerigoscientific.com\]](#)
- [2. news-medical.net \[news-medical.net\]](#)
- [3. nutrakos.co.kr \[nutrakos.co.kr\]](#)
- [4. A designer mixture of six amino acids promotes the extracellular matrix gene expression in cultured human fibroblasts - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [5. Regulation of Extracellular Matrix Production in Activated Fibroblasts: Roles of Amino Acid Metabolism in Collagen Synthesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Isoleucine and leucine independently regulate mTOR signaling and protein synthesis in MAC-T cells and bovine mammary tissue slices - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- [7. Leucine-Enriched Nutrients and the Regulation of mTOR Signalling and Human Skeletal Muscle Protein Synthesis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. The mTOR pathway in the control of protein synthesis - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [9. mTOR Signaling in Growth, Metabolism, and Disease - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [10. The role of mTOR signaling in the regulation of protein synthesis and muscle mass during immobilization in mice - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. Research progress on drugs targeting the TGF- \$\beta\$ signaling pathway in fibrotic diseases - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. Recent advances in therapeutic use of transforming growth factor-beta inhibitors in cancer and fibrosis - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [13. Involvement of TGF- \$\beta\$ and Autophagy Pathways in Pathogenesis of Diabetes: A Comprehensive Review on Biological and Pharmacological Insights - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. 四唑盐法\(MTT\)细胞活力和增殖检测方案 \[sigmaaldrich.cn\]](#)
- [15. broadpharm.com \[broadpharm.com\]](#)
- [16. MTT \(Assay protocol \[protocols.io\]](#)
- [17. Cell Viability Assays - Assay Guidance Manual - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [18. Methods for Measuring Type I Collagen Synthesis In Vitro | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [19. origene.com \[origene.com\]](#)
- [20. geneglobe.qiagen.com \[geneglobe.qiagen.com\]](#)
- [21. The answer depends on the question: Optimal conditions for western blot characterization of muscle collagen type 1 depends on desired isoform - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [22. takarabio.com \[takarabio.com\]](#)
- [23. datasheets.scbt.com \[datasheets.scbt.com\]](#)
- [24. Tips for Collagen Antibodies | Rockland \[rockland.com\]](#)
- [25. fse.studenttheses.ub.rug.nl \[fse.studenttheses.ub.rug.nl\]](#)
- [26. mdpi.com \[mdpi.com\]](#)
- [27. med.emory.edu \[med.emory.edu\]](#)
- [28. pdf.benchchem.com \[pdf.benchchem.com\]](#)

- [29. dbiosys.com \[dbiosys.com\]](#)
- [30. stainsfile.com \[stainsfile.com\]](#)
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